

# 2-Isopropylthioxanthone (ITX): A Comprehensive Technical Guide to Safe Handling for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Isopropylthioxanthone

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on the material safety and handling of **2-Isopropylthioxanthone (ITX)**. The following sections detail the material's properties, associated hazards, and comprehensive procedures for safe handling, storage, and emergency response in a laboratory setting.

## Material Identification and Properties

**2-Isopropylthioxanthone (ITX)** is a photoinitiator commonly used in printing industries and for UV-cured inks in food packaging materials. Its proper identification and understanding of its physical and chemical properties are crucial for safe handling.

Identifier	Value
Chemical Name	2-Isopropylthioxanthone[1][2]
Synonyms	2-Isopropyl-9H-thioxanthen-9-one, 2-(1-methylethyl)-9H-thioxanthen-9-one
CAS Number	5495-84-1[1]
EC Number	226-827-9[1]
Molecular Formula	C <sub>16</sub> H <sub>14</sub> OS[1][3]
Molecular Weight	254.35 g/mol

Physical and Chemical Properties	Value
Appearance	Yellow powder[4]
Odor	No data available
pH	Not applicable[4]
Melting Point	No data available
Boiling Point	No data available
Flash Point	No data available
Evaporation Rate	Not applicable[4]
Vapor Pressure	Negligible[4]
Vapor Density	Not Applicable[4]
Specific Gravity	Not available[4]
Solubility	Does not mix well with water[4]
Autoignition Temperature	Not available[4]
Explosive Limits	Not available[4]

## Hazard Identification and Toxicological Data

ITX is classified as a hazardous substance.<sup>[4]</sup> The primary hazards include potential health effects upon exposure and environmental toxicity.

#### GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed <sup>[1]</sup> <sup>[3]</sup>
Reproductive toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child <sup>[3]</sup>
Hazardous to the aquatic environment, short-term (acute)	Category 1	H400: Very toxic to aquatic life <sup>[3]</sup>
Hazardous to the aquatic environment, long-term (chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects <sup>[3]</sup>

#### Toxicological Data:

Accidental ingestion may be harmful.<sup>[4]</sup> While not considered a skin irritant, direct eye contact may cause transient discomfort.<sup>[4]</sup> There is no significant acute toxicological data identified in literature searches.<sup>[4]</sup> However, one source indicates a No-Observed-Adverse-Effect Level (NOAEL) from a 28-day repeated dose toxicity study in rats at 150 mg/kg.

## Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize exposure risks.

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is mandatory when working with ITX.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to prevent the dispersion of dust.[1][5] Local exhaust ventilation should be used if dust or aerosols are generated.[1] Safety showers and eye wash stations must be readily accessible.[1][6]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[1][7]
  - Skin Protection: An impervious apron and protective clothing are recommended.[4][7]
  - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber, butyl rubber) must be worn.[4][7] Inspect gloves for any signs of degradation before use and wash hands thoroughly after handling.[4][7]
  - Respiratory Protection: If dust is generated and exposure limits may be exceeded, a NIOSH/MSHA-approved particulate respirator (e.g., N95) or a full-face respirator should be used.[7]

## General Handling Precautions

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[4][5]
- Do not eat, drink, or smoke in areas where ITX is handled or stored.[1][5]
- Use non-sparking tools to prevent ignition sources.[7]
- Prevent the formation of dust and aerosols.[7]
- Wash hands and face thoroughly after handling.[1]

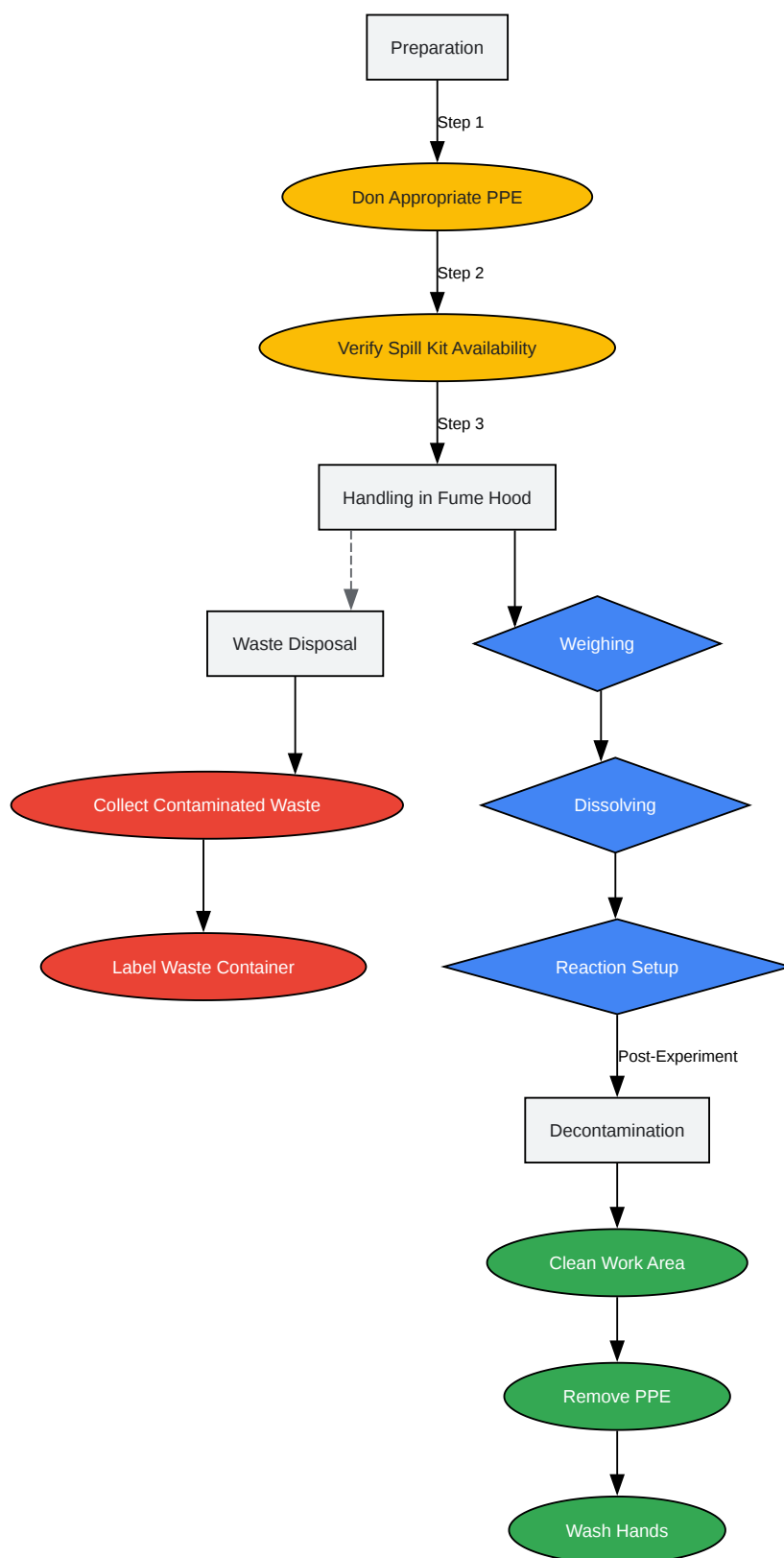
## Storage Conditions

- Store in a tightly closed, original container in a cool, dry, and well-ventilated place.[1][7]
- Keep away from incompatible materials, such as oxidizing agents.[4]

- Store separately from foodstuff containers.[\[5\]](#)[\[7\]](#)
- Protect containers from physical damage and check regularly for leaks.[\[5\]](#)

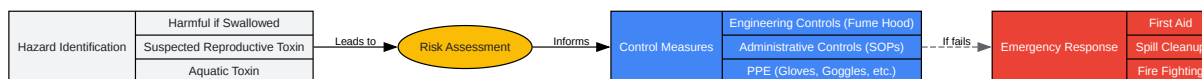
## Experimental Workflows and Logical Relationships

The following diagrams illustrate key workflows and logical relationships for the safe handling of **2-Isopropylthioxanthone**.



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Caption: A generalized experimental workflow for safely handling **2-Isopropylthioxanthone**.



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Caption: Logical relationship between hazard identification, control, and emergency response.

## Emergency Procedures

### First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[7]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[7] Seek medical attention if irritation occurs.[4]
- Eye Contact: Rinse cautiously with fresh, running water for at least 15 minutes, holding the eyelids open.[1][7] Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[1][7]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[7] Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[7]

### Accidental Release Measures

- Minor Spills:
  - Remove all ignition sources.[4]
  - Evacuate personnel to a safe area.[7]
  - Wear appropriate PPE.[7]
  - Use dry clean-up procedures to avoid generating dust.[4][5]

- Collect the spilled material using a vacuum or by carefully sweeping and place it in a suitable, labeled, and closed container for disposal.[4][5]
- Major Spills:
  - Alert emergency responders and advise them of the location and nature of the hazard.[4][5]
  - Contain the spillage and prevent it from entering drains or waterways.[5][7]
  - Follow the same clean-up procedures as for a minor spill, but with greater caution and under the direction of emergency personnel.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[7]
- Specific Hazards: ITX is a combustible solid that can burn, though it propagates flame with difficulty.[4] Dust clouds may form an explosive mixture with air.[4] Combustion products include carbon monoxide, carbon dioxide, and sulfur oxides.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[4][7]

## Disposal Considerations

All waste materials must be handled in accordance with local, state, and federal regulations.[4] Dispose of contaminated waste in a licensed professional waste disposal service. Puncture containers to prevent reuse and dispose of them at an authorized landfill.[4] Do not allow the chemical to enter drains or the environment.[7]

## Conclusion

While **2-Isopropylthioxanthone** is a valuable compound in various industrial and research applications, it presents notable health and environmental hazards. A thorough understanding of its properties and strict adherence to the safety protocols outlined in this guide are paramount for researchers and scientists. By implementing robust engineering controls,



utilizing appropriate personal protective equipment, and being prepared for emergencies, the risks associated with handling ITX can be effectively managed.

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- To cite this document: BenchChem. [2-Isopropylthioxanthone (ITX): A Comprehensive Technical Guide to Safe Handling for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132848#2-isopropylthioxanthone-material-safety-data-sheet-msds-and-handling-precautions]

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